

Operational Guide: (S)-3"-Hydroxy Pravastatin Sodium Salt Disposal

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (S)-3"-Hydroxy Pravastatin
Sodium Salt

CAS No.: 722504-45-2

Cat. No.: B563425

[Get Quote](#)

Immediate Safety & Hazard Profile

Before handling waste, operators must understand the nature of the hazard to select the correct PPE and containment strategy.[\[1\]](#)

Parameter	Specification	Operational Implication
CAS Number	136657-41-5 (or 722504-45-2)	Use for waste manifesting and inventory tracking.[1]
Bio-Hazard Class	Reproductive Toxin (Repr. 2)	Strict Zero-Exposure policy for pregnant/nursing personnel.[1]
Target Organs	Liver, Muscle Tissue (Rhabdomyolysis potential)	Long-term exposure monitoring required.[1]
Aquatic Toxicity	High (HMG-CoA inhibition in aquatic life)	ZERO SEWER DISCHARGE. Strictly prohibited from drain disposal.[1]
RCRA Status (US)	Non-Listed (Not P or U listed)	Manage as Non-Hazardous Pharmaceutical Waste (incineration required).[1]

Personal Protective Equipment (PPE) Matrix

- Respiratory: N95 minimum; P100/HEPA respirator recommended during weighing or spill cleanup to prevent inhalation of particulates.[1]
- Dermal: Double nitrile gloves (0.11 mm min thickness).[1]
- Ocular: Safety glasses with side shields.[1]

Waste Classification & Logic

Why do we incinerate if it's not RCRA hazardous?

Although (S)-3"-Hydroxy Pravastatin is not a P-listed or U-listed waste under US EPA regulations (40 CFR 261.33), it is a biologically active pharmaceutical ingredient (API).[1]

- Ecological Impact: Statins are "pseudo-persistent" in the environment.[1] Wastewater treatment plants (WWTPs) are often unable to fully degrade the hydroxy-metabolites, leading to accumulation in surface waters which disrupts the endocrine and sterol synthesis pathways of aquatic organisms.[1]

- Regulatory Best Practice: Under the EPA's Management Standards for Hazardous Waste Pharmaceuticals (Subpart P), the industry standard for non-creditable pharmaceutical waste is combustion (incineration) to ensure destruction of the active moiety.[1]

Step-by-Step Disposal Protocol

Phase A: Solid Waste (Powders, Contaminated Consumables)

Applicable to: Expired reference standards, weighing boats, contaminated gloves, and spill cleanup materials.[1]

- Segregation: Do not mix with general trash or biohazard (infectious) waste.[1][2] Use a dedicated container labeled "Pharmaceutical Waste - For Incineration Only." [1]
- Containment:
 - Place the solid waste into a polyethylene bag (minimum 4 mil thickness).[1]
 - Seal the bag with a zip-tie or heat seal.[1]
 - Place the sealed bag into a rigid, white or blue high-density polyethylene (HDPE) drum.[1]
- Labeling: Apply a label reading: Non-Hazardous Pharmaceutical Waste. Contains: **(S)-3"-Hydroxy Pravastatin Sodium Salt**. [1][3][4]

Phase B: Liquid Waste (Stock Solutions, HPLC Effluent)

Applicable to: Dissolved standards in water, methanol, or DMSO.[1]

- Solvent Compatibility: Determine the primary solvent.[1]
 - Aqueous/Buffer:[1] Collect in "Aqueous Pharmaceutical Waste" carboys.[1]
 - Organic (MeOH/DMSO): Collect in "Organic Pharmaceutical Waste" carboys.[1]
- Adsorption (Small Spills/Volumes): For volumes <50 mL, it is operationally efficient to absorb the liquid onto an inert solid (vermiculite or diatomaceous earth) and dispose of it as Solid

Waste (Phase A) to reduce liquid waste disposal costs.[1]

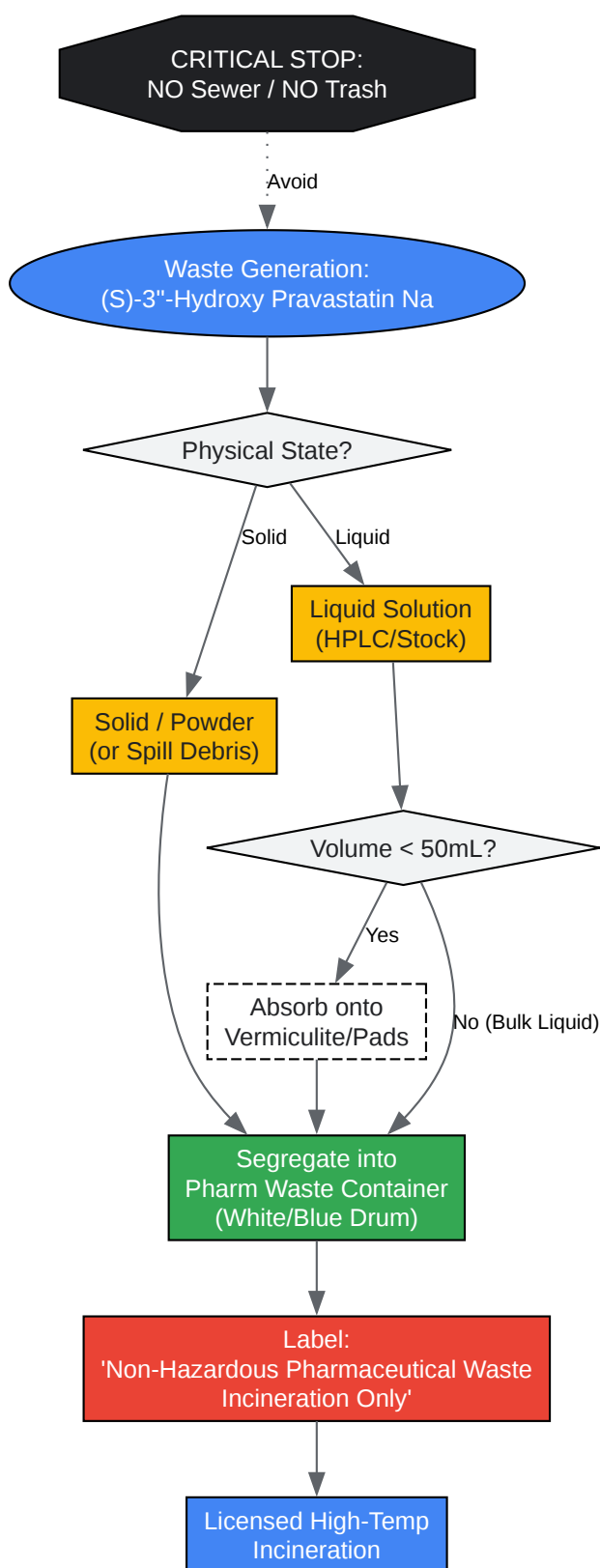
- Neutralization: DO NOT attempt to chemically neutralize the statin activity in-house (e.g., via bleach).[1] Chemical oxidation may produce unknown byproducts.[1] Thermal destruction is the only validated method.[1]

Phase C: Final Destruction[1]

- Transport: Hand over to a licensed waste hauler (e.g., Veolia, Clean Harbors, Stericycle).[1]
- Manifesting: Ensure the waste profile lists "Non-RCRA Pharmaceutical Waste." [1]
- Method: The waste must be sent to a Waste-to-Energy (WtE) facility or a High-Temperature Incinerator.[1]

Visualized Workflow: Disposal Decision Tree

The following diagram illustrates the logical flow for handling this compound, ensuring no environmental release.



[Click to download full resolution via product page](#)

Caption: Operational logic flow for segregating and destroying Pravastatin metabolite waste, prioritizing incineration.

Emergency Spill Response (Immediate Action)

If a powder spill occurs outside of a containment hood:

- Evacuate & PPE: Clear the immediate area. Don N95/P100 respirator and double gloves.[1]
- Contain: Cover the powder gently with damp paper towels to prevent dust aerosolization.[1]
Do not dry sweep.[5]
- Clean:
 - Wipe up the damp powder.[1]
 - Clean the surface with a soap/water solution (surfactants help lift the sodium salt).[1]
 - Follow with a 70% Isopropanol wipe to remove organic residues.[1]
- Dispose: All cleanup materials (towels, gloves) enter the Phase A (Incineration) stream.[1]

References

- Sigma-Aldrich. (2025).[1] Safety Data Sheet: Pravastatin Sodium Salt Hydrate. MilliporeSigma.[1][6][7] [Link](#)[1]
- Cayman Chemical. (2025).[1] Safety Data Sheet: Pravastatin (sodium salt).[1][8] Cayman Chemical.[1][6][7] [Link](#)
- U.S. Environmental Protection Agency (EPA). (2019).[1][9][10] Management Standards for Hazardous Waste Pharmaceuticals (Subpart P). EPA.gov.[1] [Link](#)
- Santa Cruz Biotechnology. (n.d.).[1] **(S)-3''-Hydroxy Pravastatin Sodium Salt** Product Data. scbt.com.[1] [Link](#)[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. cdn.caymanchem.com](http://cdn.caymanchem.com) [cdn.caymanchem.com]
- [2. mcfenvironmental.com](http://mcfenvironmental.com) [mcfenvironmental.com]
- [3. \(S\)-3"-Hydroxy Pravastatin Sodium Salt | CAS 136657-41-5 | SCBT - Santa Cruz Biotechnology](#) [scbt.com]
- [4. \(S\)-3"-Hydroxy Pravastatin Sodium Salt | LGC Standards](#) [lgcstandards.com]
- [5. pharmalogistics.com](http://pharmalogistics.com) [pharmalogistics.com]
- [6. file.medchemexpress.com](http://file.medchemexpress.com) [file.medchemexpress.com]
- [7. chemicalbook.com](http://chemicalbook.com) [chemicalbook.com]
- [8. s3-us-west-2.amazonaws.com](http://s3-us-west-2.amazonaws.com) [s3-us-west-2.amazonaws.com]
- [9. epa.gov](http://epa.gov) [epa.gov]
- [10. Frequently Asked Questions – EPA's New Hazardous Waste Pharmaceuticals Rule | News & Insights | Arnall Golden Gregory LLP](#) [agg.com]
- To cite this document: BenchChem. [Operational Guide: (S)-3"-Hydroxy Pravastatin Sodium Salt Disposal]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b563425/docs#operational-guide-s-3-hydroxy-pravastatin-sodium-salt-disposal>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)